

Dichloronitromethane disinfection byproduct yield factors

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

Get Quote

DCNM Yield Factors and Experimental Data

The following tables consolidate quantitative data and experimental conditions affecting DCNM formation, primarily derived from studies on UV/post-chlorination processes [1].

Table 1: Impact of Water Quality and Operational Parameters on DCNM Formation

This table summarizes how different factors influence DCNM yields during the UV/post-chlorination of 4-nitrophenol and 2-amino-4-nitrophenol.

Factor	Effect on DCNM Yield	Experimental Conditions & Quantitative Data
Precursor Type	Yields from 2-amino-4-nitrophenol are higher than from 4-nitrophenol [1].	Comparative study between 4-nitrophenol and 2-amino-4-nitrophenol under UV/post-chlorination [1].
pH	Alkaline pH decreases the yield of DCNM and other halonitromethanes (HNMs) [1].	Tested across a range of pH values; specific values not detailed in the abstract [1].

Factor	Effect on DCNM Yield	Experimental Conditions & Quantitative Data
Chlorine Contact Time	Increasing time enhances formation, but very long times may decrease yields [1].	Effect observed over varying chlorine contact times; specific durations not detailed [1].
UV Fluence	Increasing fluence enhances formation, but very high fluence may decrease yields [1].	Effect observed over varying UV fluences; specific values not detailed [1].
Free Chlorine Dose	Increasing dose enhances formation, but very high doses may decrease yields [1].	Effect observed over varying chlorine doses; specific concentrations not detailed [1].
Precursor Concentration	Higher concentrations of precursor lead to more DCNM formation [1].	Direct relationship observed; specific concentration ranges not detailed [1].

Table 2: DCNM Formation and Degradation in Different Scenarios

This table provides specific data on DCNM formation potential from different precursors and its degradation kinetics.

Scenario / Parameter	Value / Outcome	Context & Notes
DCNM Formation from 4-Nitrophenol	Lower yield	During UV/post-chlorination; specific quantitative yield not provided [1].
DCNM Formation from 2-Amino-4-Nitrophenol	Higher yield	During UV/post-chlorination; specific quantitative yield not provided [1].
Degradation with Zero-Valent Iron (Fe ⁰)	Surface area-normalized rate constant: 153 L/(h·m²)	Degradation proceeds via hydrogenolysis and α -elimination pathways [2].

Detailed Experimental Protocols

To ensure reproducibility for researchers, here are the detailed methodologies from the key studies cited.

1. Protocol for Investigating DCNM Formation from Nitrophenol Compounds (NCs) [1]

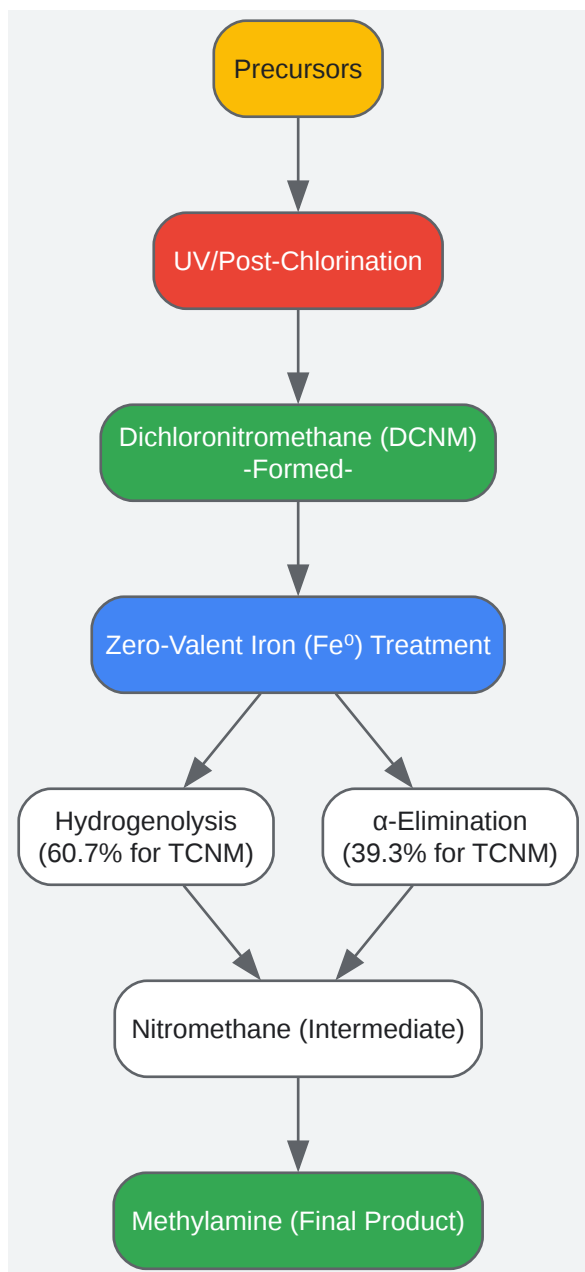
- **Precursors:** 4-nitrophenol and 2-amino-4-nitrophenol.
- **Disinfection Process: UV/Post-chlorination.** The water sample containing the precursor is first irradiated with UV light, followed by the addition of free chlorine.
- **Variable Parameters:** The study systematically varied chlorine contact time, UV fluence, free chlorine dose, and solution pH to assess their impact on DCNM and other Cl-DBP yields.
- **Analytical Methods:** The formation of Cl-DBPs (including DCNM, TCNM, DCAN, TCM) was quantified. Transformation products (TPs) were identified to propose reaction pathways, supported by **Density Functional Theory (DFT) calculations**.
- **Toxicity Assessment:** The cytotoxicity and genotoxicity of the formed Cl-DBPs were evaluated.

2. Protocol for DCNM Degradation by Zero-Valent Iron (Fe⁰) [2]

- **Reagent:** Zero-valent iron (Fe⁰) at concentrations ranging from **1.8 to 4.4 g/L**.
- **Procedure:** Batch experiments were conducted where DCNM was introduced to a solution containing Fe⁰ particles.
- **Kinetic Analysis:** The degradation reaction was monitored, and the **surface area-normalized rate constant** was determined to be **153 L/(h·m²)**.
- **Pathway Investigation:** The study identified that degradation proceeds via parallel **hydrogenolysis and α -elimination** pathways, with methylamine as the final product. Mass balances for carbon and chlorine were closed to over 85%.

Formation and Degradation Pathways

The research outlines key pathways for how DCNM is both formed and broken down in water treatment systems.



[Click to download full resolution via product page](#)

imgbb.com

image not found

The diagram above illustrates the pathways of DCNM formation and degradation. During **UV/post-chlorination**, nitrophenol precursors like 2-amino-4-nitrophenol undergo complex reactions, leading to the formation of DCNM [1]. In treatment scenarios involving **zero-valent iron (Fe⁰)**, DCNM is degraded primarily through two competing pathways: **hydrogenolysis** and **α-elimination**, eventually resulting in the formation of methylamine as a stable, non-halogenated end product [2].

Key Insights for Researchers

- **Precursor Management is Crucial:** The high DCNM yield from **2-amino-4-nitrophenol** highlights that nitrogen-containing aromatic compounds are particularly important precursors [1]. Monitoring dissolved organic nitrogen (DON) in source water is critical for DCNM risk assessment [3].
- **Context-Dependent Yields:** DCNM formation potential can be significant in **actual waters** compared to simulated conditions, though the yields may differ markedly [1]. The type of biological wastewater treatment process can also alter precursor materials and DBP formation profiles [4].
- **Consider Alternative Disinfectants:** While chlorination produces DCNM, using **chloramines** can also generate significant levels of halogenated N-DBPs, including nitriles and nitromethanes, from nitrogen-enriched DOM [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. analysis of chlorinated Comparative ... disinfection byproducts [pubmed.ncbi.nlm.nih.gov]
2. Degradation of chloropicrin in the presence of zero-valent iron [experts.umn.edu]
3. Nitrogen enriched dissolved organic matter... | Sigma-Aldrich [sigmaaldrich.com]
4. (PDF) Effect of oxidation ditch and anaerobic-anoxic-oxic processes on... [academia.edu]

To cite this document: Smolecule. [Dichloronitromethane disinfection byproduct yield factors].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b596882#dichloronitromethane-disinfection-byproduct-yield-factors>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com